

Pemetrexed Disodium Heptahydrate Induces Apoptosis via Mitochondrial Pathway in NSCLC

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Compound Focus: Pemetrexed disodium heptahydrate

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This document summarizes the mechanism and provides a detailed protocol for evaluating the effect of **Pemetrexed Disodium Heptahydrate** (Pemetrexed) on mitochondrial membrane potential ($\Delta\Psi_m$) in Non-Small-Cell Lung Cancer (NSCLC) PC9 cells (carrying an EGFR exon 19 deletion). The data demonstrates that Pemetrexed induces intrinsic apoptosis by disrupting mitochondrial function [1].

Quantitative Data Summary of Pemetrexed Effects on PC9 Cells

The following table summarizes key quantitative findings from the study after a 72-hour treatment with Pemetrexed:

Parameter Measured	Observation/Outcome	Experimental Method
Cell Viability	Concentration-dependent reduction	WST-1 Cell Proliferation Assay [1]
Cell Cycle Arrest	Significant induction of G1 phase arrest (dose-dependent)	Flow Cytometry [1]

Parameter Measured	Observation/Outcome	Experimental Method
Apoptosis Induction	Confirmed apoptosis	Annexin V-FITC/PI staining & TUNEL Assay [1]
Reactive Oxygen Species (ROS)	Significant increase in intracellular ROS levels	Flow Cytometry with ROS detection dye [1]
Mitochondrial Membrane Potential (MMP/ $\Delta\Psi_m$)	Decrease in MMP	JC-10 Assay & Flow Cytometry [1]
Bcl-2 Family Protein Expression	Decreased Bcl-2 (anti-apoptotic); Increased Bax (pro-apoptotic)	Western Blotting [1]
Cytochrome c Release	Release from mitochondria into cytosol	Western Blotting of cytosolic & mitochondrial fractions [1]
Caspase Activation	Activation of caspase-9, caspase-3, and caspase-8	Western Blotting [1]
PARP Cleavage	Poly (ADP-ribose) polymerase proteolysis	Western Blotting [1]

Detailed Experimental Protocol: JC-10 Mitochondrial Membrane Potential Assay

This protocol is adapted from the methodology described by Mohiuddin and Kasahara (2021) [1].

1. Principle The JC-10 dye is a cationic, lipophilic fluorescent compound that accumulates in active mitochondria based on the $\Delta\Psi_m$. In healthy cells with high $\Delta\Psi_m$, JC-10 forms aggregates in the mitochondria that emit red fluorescence (~590 nm). In apoptotic cells, with diminished $\Delta\Psi_m$, JC-10 remains in the cytoplasm as monomers that emit green fluorescence (~510 nm). The ratio of red to green fluorescence indicates the overall health of the mitochondria [1].

2. Materials and Equipment

- Cell Line:** Human NSCLC PC9 cells (EGFR exon 19 deletion) [1].

- **Culture Medium:** RPMI 1640 medium supplemented with 10% Fetal Bovine Serum (FBS) [1].
- **Test Agent: Pemetrexed Disodium Heptahydrate** (e.g., from FUJIFILM Wako Pure Chemical Corporation) [1].
- **Key Reagent:** JC-10 Mitochondrial Membrane Potential Assay Kit (e.g., ab112133 from Abcam) [1].
- **Equipment:** Flow Cytometer (e.g., BD FACSCanto II), CO₂ incubator, centrifuge, fume hood, pipettes [1].

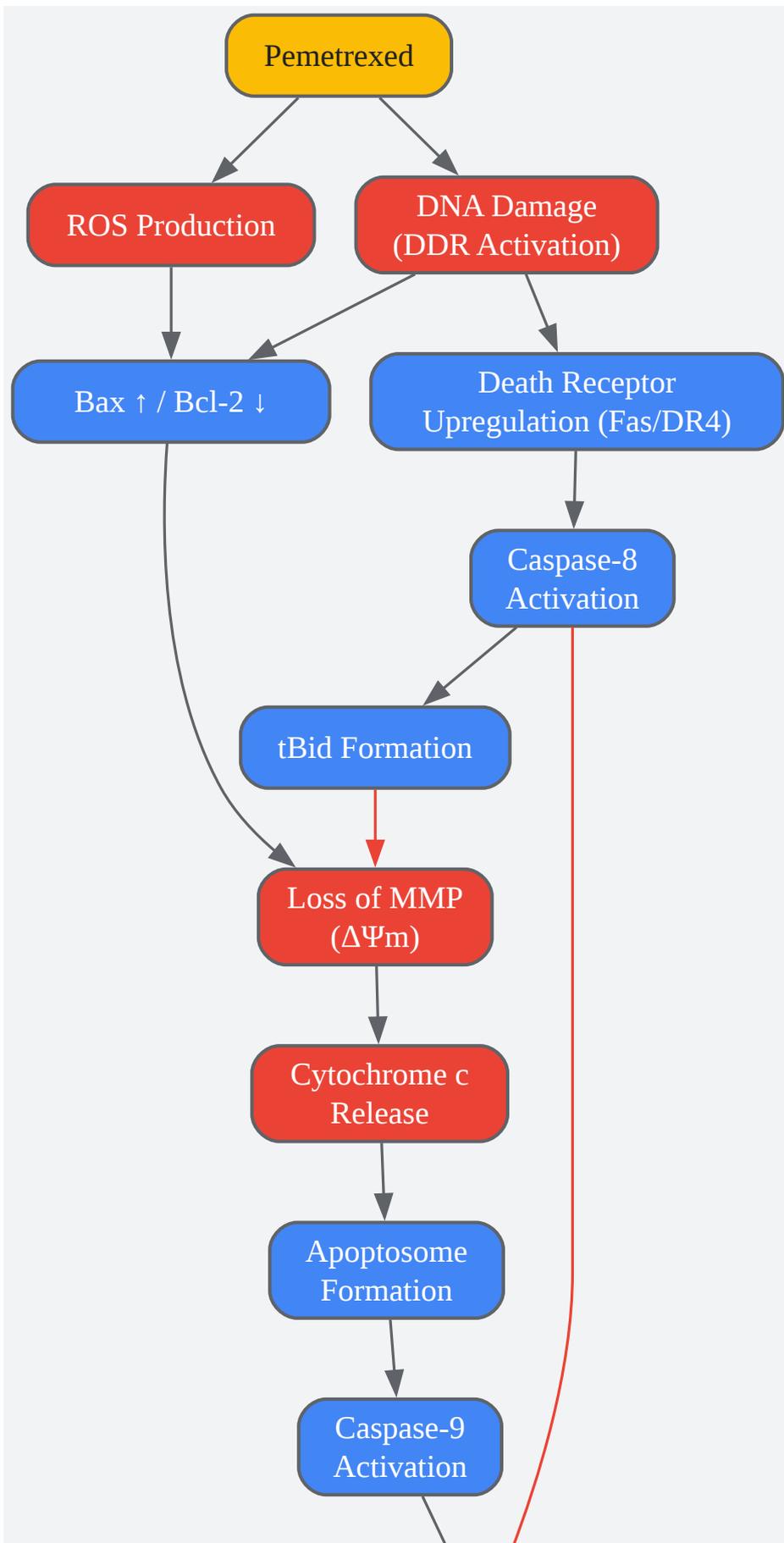
3. Step-by-Step Procedure

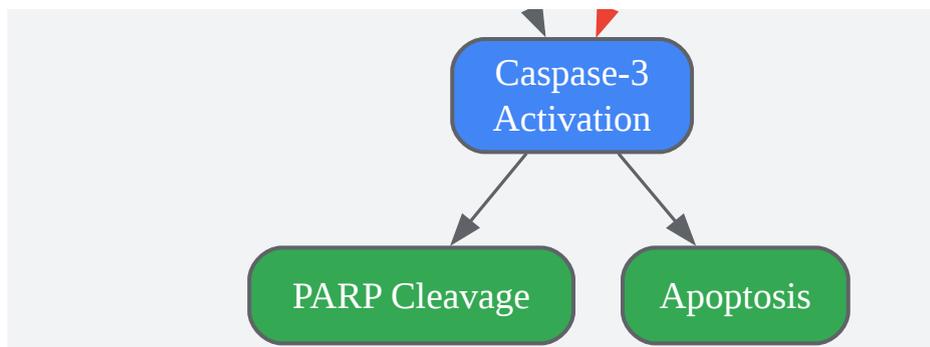
- 1. Cell Seeding and Treatment:** Seed PC9 cells in an appropriate culture vessel (e.g., 12-well plate) at a density that will reach 70-80% confluence at the time of treatment. Incubate overnight at 37°C in a 5% CO₂ atmosphere to allow cell attachment.
- 2. Drug Treatment:** Prepare serial dilutions of Pemetrexed in DMSO or culture medium, ensuring the final DMSO concentration is consistent and non-cytotoxic (e.g., ≤0.1%). Treat the cells with the desired concentration range of Pemetrexed (based on your IC₅₀ data) for 72 hours. Include a negative control (vehicle-only) and a positive control for apoptosis induction (e.g., Staurosporine).
- 3. Cell Harvesting:** After the 72-hour treatment, gently trypsinize the cells, collect them in a centrifuge tube, and wash with PBS.
- 4. JC-10 Staining:** Resuspend the cell pellet in 1X JC-10 dye-loading solution (as per the manufacturer's instructions). Incubate for 30 minutes at room temperature, protected from light.
- 5. Flow Cytometry Analysis:** Centrifuge the cells to remove the excess dye, wash once with PBS, and resuspend in an appropriate assay buffer. Analyze the cells immediately using a flow cytometer.
 - **Green Fluorescence (Monomer):** Use FL1 channel (e.g., ~530 nm).
 - **Red Fluorescence (Aggregate):** Use FL2 channel (e.g., ~585 nm).
 - Acquire data for at least 10,000 events per sample.

4. Data Analysis - Calculate the ratio of red (aggregate) to green (monomer) fluorescence intensity for each sample. - A decrease in the red/green fluorescence ratio in treated cells compared to the vehicle control indicates a loss of MMP and induction of apoptosis. - Present data as mean ± standard deviation from at least three independent experiments. Statistical significance can be determined using a Student's t-test or one-way ANOVA.

Molecular Mechanism of Pemetrexed-Induced Apoptosis

The diagram below illustrates the key molecular signaling pathways through which Pemetrexed triggers apoptosis in PC9 cells, as identified in the study [1].





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Diagram 1: Signaling Pathways of Pemetrexed-Induced Apoptosis in PC9 Cells.

Application Notes for Researchers

- **Key Findings:** This study confirms that Pemetrexed induces apoptosis in PC9 cells primarily through the mitochondrial (intrinsic) pathway, initiated by ROS generation and DNA damage, leading to MMP dissipation [1].
- **Broader Context:** A supramolecular nanoparticle formulation of Pemetrexed (PEM-FFRGD) has also been developed, which demonstrates enhanced cytotoxic activity and improved ability to decrease mitochondrial energy metabolism in cancer cells compared to Pemetrexed alone [2]. This highlights the potential of targeting mitochondrial function in novel drug delivery systems.
- **Protocol Flexibility:** While this protocol uses flow cytometry for quantitative analysis, fluorescence microscopy with the JC-10 dye can also be employed for qualitative, visual confirmation of MMP changes.

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References

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